

An In-depth Technical Guide to Tetrabromoethylene

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Compound of Interest

Compound Name: Tetrabromoethylene

Cat. No.: B1617066

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Tetrabromoethylene (C₂Br₄) is a fully brominated derivative of ethylene.[1] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, key reactions, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

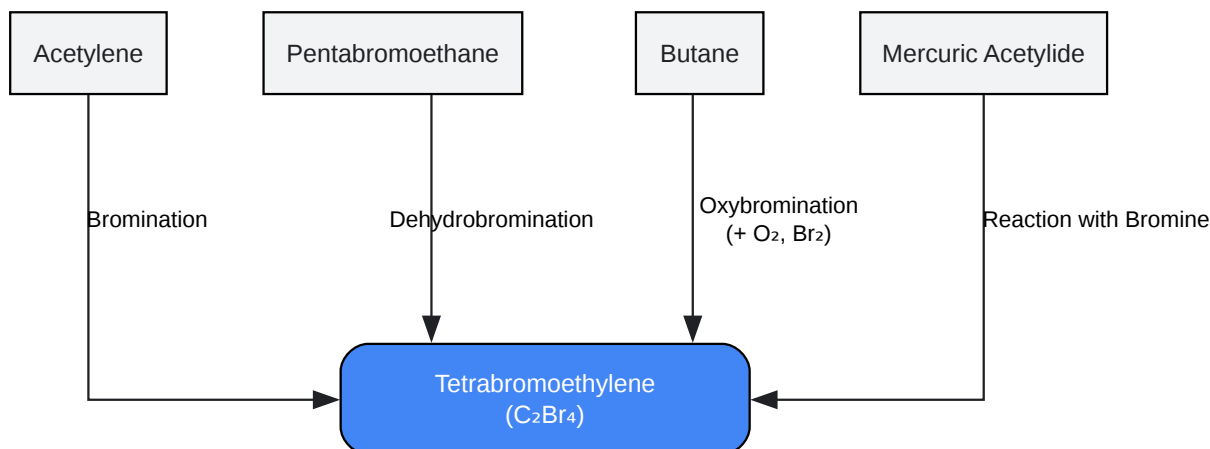
Tetrabromoethylene, also known by its IUPAC name 1,1,2,2-tetrabromoethene, is a dense, non-flammable compound.[2][3] Under standard conditions, it exists as colorless crystals or a colorless to pale yellow liquid with a pungent, camphor-like odor.[1][3][4][5][6] Its high density is a notable characteristic, making it significantly denser than water.[3]

Property	Value
Molecular Formula	C ₂ Br ₄ [2] [3] [4] [5] [7]
Molecular Weight	343.64 g/mol [2] [3] [5]
CAS Number	79-28-7 [2] [3]
Appearance	Colorless crystals or a colorless to pale yellow liquid [1] [3] [5]
Melting Point	50-57.5 °C [1] [4]
Boiling Point	226-227 °C [1] [4]
Density	Approximately 2.756 - 3 g/mL [3] [4]
Synonyms	Tetrabromoethene, Perbromoethene [1] [2]

Synthesis of Tetrabromoethylene

Several methods have been established for the synthesis of **tetrabromoethylene**. The selection of a specific protocol may depend on the available starting materials and desired scale.

- 1. Bromination of Acetylene:** This method involves the multi-step reaction of acetylene with bromine to produce **tetrabromoethylene**.[\[1\]](#)[\[3\]](#) The reaction must be carefully controlled to manage its exothermicity.
- 2. Dehydrobromination of Pentabromoethane:** This process involves the elimination of a molecule of hydrogen bromide from pentabromoethane to yield the target compound.[\[1\]](#)[\[3\]](#) This reaction is a common method for creating unsaturated bromo-compounds.[\[8\]](#)
- 3. Oxybromination of Butane:** In this industrial process, butane is reacted with free oxygen and bromine under specific catalytic conditions to produce **tetrabromoethylene**.[\[1\]](#)[\[3\]](#)
- 4. Reaction of Mercuric Acetylide with Bromine:** This is another documented method for the formation of **tetrabromoethylene**.[\[1\]](#)[\[3\]](#)



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Synthesis pathways for **tetrabromoethylene**.

Key Chemical Reactions

Tetrabromoethylene's reactivity is characterized by its carbon-carbon double bond and the presence of four bromine atoms, making it susceptible to various chemical transformations.

- Formation of Tribromoacetyl Bromide: When treated with fuming nitric acid, **tetrabromoethylene** undergoes oxidation and rearrangement to yield tribromoacetyl bromide.^{[1][3]}
- Debromination: The compound can be converted back to acetylene through a debromination reaction using a reducing agent such as zinc.^[3]

Applications in Research and Industry

While the use of many halogenated hydrocarbons is declining due to environmental and safety concerns, **tetrabromoethylene** has specific applications in various fields.

- Organic Synthesis: It serves as a precursor and intermediate in the synthesis of other organic compounds.^{[2][6]}
- Mineral Separation: Due to its high density, it has been used in the mining industry for the separation of minerals through floatation processes.^{[1][3]}

- Solvent: It can act as a solvent for fats, oils, and waxes.[3]
- Biocidal Agent: There is potential for its use as a fungicide and bactericide in agricultural applications to protect fruits from microbial contamination.[1][3]
- Drug Development: While not a drug itself, halogenated compounds like **tetrabromoethylene** are of interest in medicinal chemistry. The introduction of bromine atoms can modulate a molecule's lipophilicity, metabolic stability, and binding affinity. Radiobrominated probes are used in PET and SPECT imaging to study drug-receptor interactions in vivo, which is a crucial part of the drug development process.[9]

Safety and Handling

Tetrabromoethylene is considered a hazardous substance and must be handled with appropriate safety precautions.

- Toxicity: It is toxic and acts as an irritant and anesthetic.[4] Chronic exposure may cause liver damage.[10]
- Handling: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[11] Avoid inhalation of vapors and contact with skin and eyes.[11][12][13] Personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is mandatory.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[11] It is incompatible with strong oxidizing agents and chemically active metals.[3]
- Disposal: Waste must be handled as hazardous and disposed of according to local, state, and federal regulations.[13] Discharge into the environment should be avoided.[12]

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References

- 1. Tetrabromoethylene - Wikipedia [en.wikipedia.org]
- 2. Ethene, 1,1,2,2-tetrabromo- | C₂Br₄ | CID 66232 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Tetrabromoethylene | 79-28-7 [smolecule.com]
- 4. chembk.com [chembk.com]
- 5. TETRABROMOETHYLENE | 79-28-7 [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. guidechem.com [guidechem.com]
- 8. Tetrabromoethylene | 79-28-7 | Benchchem [benchchem.com]
- 9. Use of bromine-76 and iodine-123 radiohalogenated tracers in the drug development process - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 1,1,2,2-Tetrabromoethane | Br₂CHCHBr₂ | CID 6588 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 79-28-7 Name: Tetrabromoethylene [xixisys.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
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